Sodium Lactobionate: A Comprehensive Technical Guide to its Chelating Properties

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Compound of Interest

Compound Name:	*Sodium lactobionate*
CAS No.:	*27297-39-8*
Cat. No.:	*B2936053*

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Abstract

Sodium lactobionate, the sodium salt of lactobionic acid, is a polyhydroxy acid that has garnered significant attention for its versatile applications in the pharmaceutical, cosmetic, and food industries. A key attribute contributing to its functionality is its potent ability to chelate metal ions. This technical guide provides an in-depth exploration of **sodium lactobionate** as a chelating agent, detailing its mechanism of action, quantitative data on its metal-binding affinities, experimental protocols for evaluating its chelating activity, and its current and potential therapeutic applications.

Introduction

Lactobionic acid is a disaccharide formed from the oxidation of lactose, comprising a gluconic acid moiety linked to a galactose unit. Its sodium salt, **sodium lactobionate**, is highly valued for its antioxidant, moisturizing, and stabilizing properties.[1][2] Central to these functions is its capacity to form stable complexes with multivalent metal ions, a process known as chelation. This property is particularly crucial in biological systems where free transition metal ions, such

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as iron and copper, can catalyze the formation of reactive oxygen species (ROS) through Fenton-like reactions, leading to oxidative stress and cellular damage.[3][4][5] By sequestering these metal ions, **sodium lactobionate** mitigates their pro-oxidant activity, making it a valuable ingredient in organ preservation solutions, pharmaceutical formulations, and potentially in the treatment of metal overload disorders.[5]

Mechanism of Chelation

Sodium lactobionate's chelating ability stems from the numerous hydroxyl (-OH) groups and the carboxylate ($-COO^-$) group in its molecular structure. These groups act as electron-donating ligands that can coordinate with a central metal ion, forming multiple coordinate bonds to create a stable, ring-like structure known as a chelate. This sequestration of the metal ion effectively shields it from participating in detrimental redox reactions.

The primary antioxidant mechanism of **sodium lactobionate** is the inhibition of the Fenton reaction. By chelating ferrous (Fe^{2+}) and ferric (Fe^{3+}) ions, it prevents them from catalyzing the conversion of hydrogen peroxide (H_2O_2) into the highly reactive hydroxyl radical (•OH).[3][4]

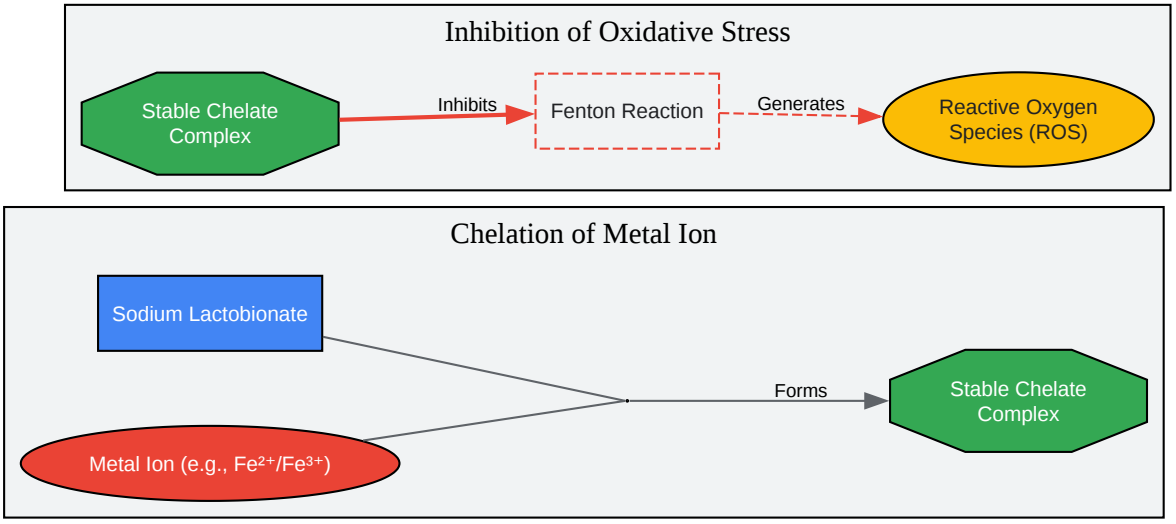

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Figure 1: Mechanism of metal ion chelation by **sodium lactobionate** and subsequent inhibition of ROS generation.

Quantitative Data: Metal Ion Stability Constants

The stability of the complex formed between a chelating agent and a metal ion is quantified by the stability constant (log K). A higher log K value indicates a more stable complex. The stability constants for D-lactobionate with several bivalent metal ions have been determined, highlighting its efficacy in sequestering these ions.

Metal Ion	log K_1	log β_2
Cu(II)	3.10	5.48
Ni(II)	2.21	-
Co(II)	1.95	-
Zn(II)	1.85	-
Mn(II)	1.60	-
Cd(II)	1.75	-
Ca(II)	1.25	-

Table 1: Stability constants for D-lactobionate complexes with bivalent metal ions. Data sourced from potentiometric studies.

While a specific stability constant for the Fe(III)-lactobionate complex is not readily available in the literature, studies have confirmed its ability to chelate ferric iron, which is crucial for its antioxidant and organ preservation functions.[5]

Experimental Protocols

The evaluation of the chelating activity of **sodium lactobionate** can be performed using various established experimental protocols.

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Potentiometric Titration for Determination of Stability Constants

This method is used to determine the stability constants of metal-ligand complexes in solution.

Materials:

- **Sodium lactobionate** solution of known concentration
- Metal salt solutions (e.g., $Cu(NO_3)_2$, $Ni(NO_3)_2$, etc.) of known concentrations
- Standardized sodium hydroxide (NaOH) solution (carbonate-free)
- Standardized nitric acid (HNO_3) solution
- Potassium nitrate (KNO_3) for maintaining ionic strength
- High-precision pH meter with a glass electrode
- Thermostated titration vessel
- Nitrogen gas supply

Procedure:

- Calibrate the pH meter using standard buffer solutions.
- Prepare a series of solutions in the titration vessel, each containing a known concentration of the metal ion and **sodium lactobionate**. Maintain a constant ionic strength using KNO_3.
- Bubble nitrogen gas through the solution to remove dissolved carbon dioxide.
- Titrate the solution with the standardized NaOH solution, recording the pH after each addition.
- Perform a separate titration of a solution containing only the metal ion and another containing only **sodium lactobionate** to determine their respective hydrolysis and protonation constants.

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- The stability constants are calculated from the titration data using specialized software that fits the potentiometric curves.

Spectrophotometric Ferrous Ion (Fe^{2+}) Chelating Assay (Ferrozine Assay)

This assay is a common method to screen for the iron-chelating ability of a compound. It is based on the competition between the chelating agent and ferrozine for the ferrous ions.

Materials:

- **Sodium lactobionate** solutions at various concentrations
- Ferrous chloride ($FeCl_2$) solution (e.g., 2 mM)
- Ferrozine solution (e.g., 5 mM)
- Methanol or another suitable solvent
- UV-Vis spectrophotometer

Procedure:

- In a test tube, mix a specific volume of the **sodium lactobionate** sample solution with a known volume of $FeCl_2$ solution.
- Incubate the mixture at room temperature for a defined period (e.g., 5-10 minutes) to allow for chelation.
- Add the ferrozine solution to the mixture. Ferrozine will react with any unchelated Fe^{2+} to form a stable, magenta-colored complex.
- Incubate for another defined period (e.g., 10 minutes).
- Measure the absorbance of the solution at the wavelength of maximum absorbance for the ferrozine-Fe^{2+} complex (typically around 562 nm).
- A control is prepared without the **sodium lactobionate** sample.

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- The percentage of ferrous ion chelating activity is calculated using the following formula: Chelating Activity (%) = [(A_control - A_sample) / A_control] * 100 where A_control is the absorbance of the control and A_sample is the absorbance in the presence of the **sodium lactobionate** sample.

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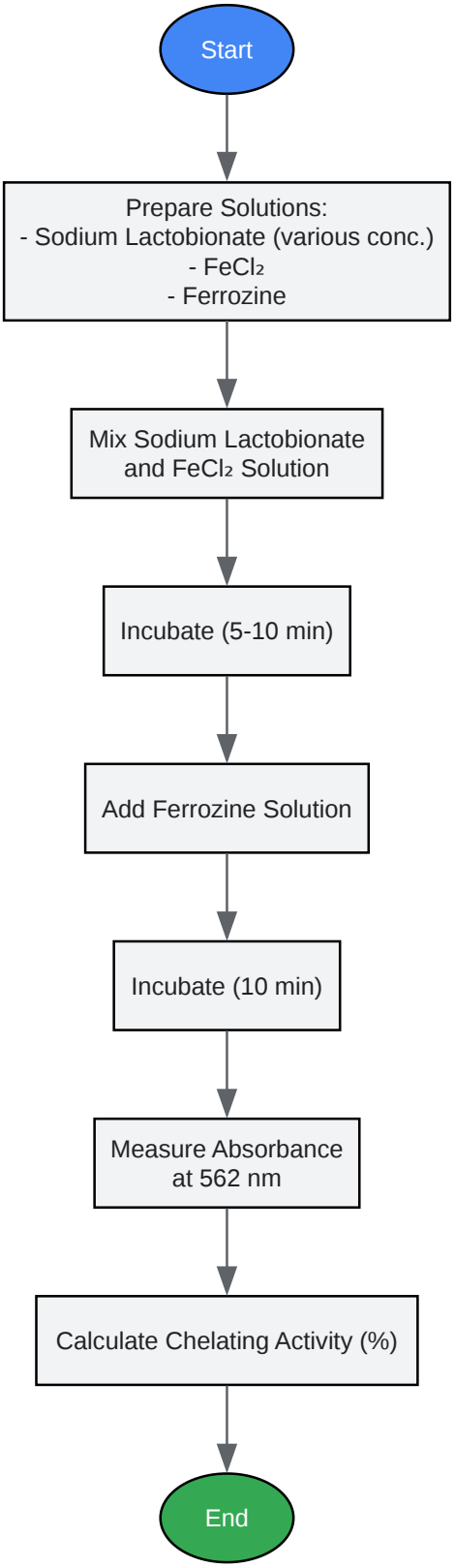

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Figure 2: Experimental workflow for the spectrophotometric ferrous ion chelating assay.

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Applications in Research and Drug Development

The chelating properties of **sodium lactobionate** are leveraged in several key areas:

Organ Preservation

Sodium lactobionate is a crucial component of organ preservation solutions, such as the University of Wisconsin (UW) solution. Its primary roles are to prevent cell swelling (osmotic support) and to mitigate reperfusion injury by chelating free iron ions that are released during ischemia. This chelation prevents the iron-catalyzed formation of damaging free radicals upon reoxygenation of the organ.

Pharmaceutical Formulations

As an excipient, **sodium lactobionate** can stabilize drug formulations by chelating trace metal ions that might otherwise catalyze the degradation of the active pharmaceutical ingredient (API).[6]

Potential Therapeutic Applications in Metal Overload Disorders

The ability of **sodium lactobionate** to chelate metal ions suggests its potential as a therapeutic agent for diseases characterized by metal overload, although this is an area that requires further research.

- Hemochromatosis: This genetic disorder leads to excessive iron accumulation in the body. While phlebotomy is the standard treatment, chelation therapy is used in some cases.[7][8] A non-toxic, orally available chelator like lactobionic acid could be a subject of future investigation.

- Wilson's Disease: This is a rare inherited disorder of copper metabolism that results in toxic copper accumulation.[9] Current treatments involve copper chelating agents.[9] The potential of **sodium lactobionate** to chelate copper, as indicated by its stability constant, suggests it could be explored as a therapeutic option.

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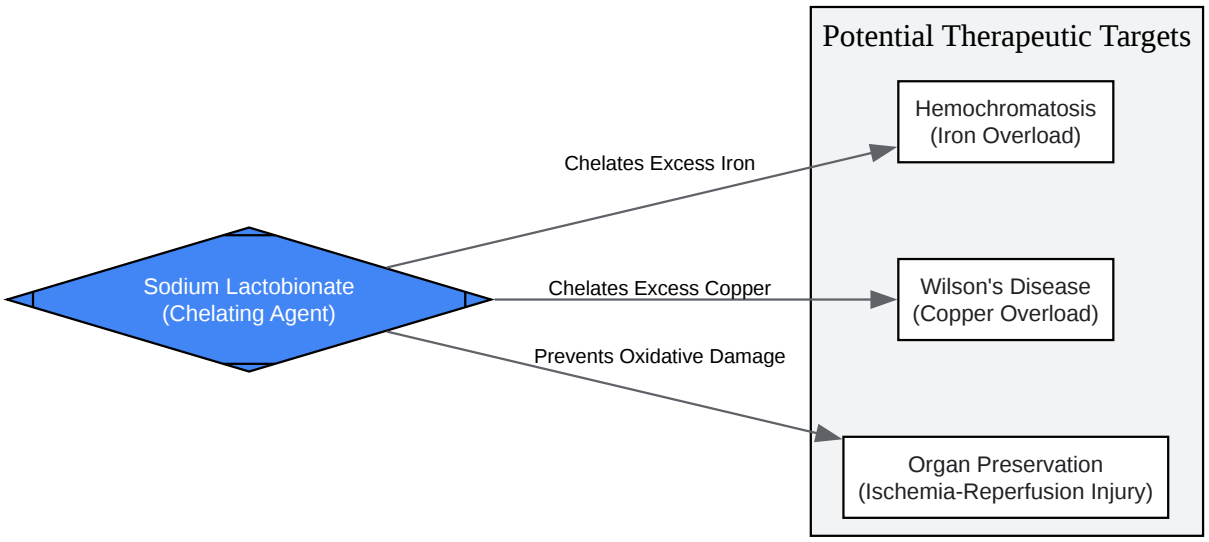

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Figure 3: Potential therapeutic applications of **sodium lactobionate** based on its chelating properties.

Conclusion

Sodium lactobionate is a multi-functional compound with significant potential as a chelating agent. Its ability to form stable complexes with various metal ions, particularly iron, underpins its effectiveness as an antioxidant and a key component in organ preservation solutions. The experimental protocols detailed in this guide provide a framework for the quantitative assessment of its chelating capacity. While its application in pharmaceutical formulations is established, further research into its therapeutic potential for metal overload disorders like hemochromatosis and Wilson's disease is warranted. The favorable safety profile and biocompatibility of **sodium lactobionate** make it an attractive candidate for continued investigation in drug development and biomedical applications.

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- To cite this document: BenchChem. [Sodium Lactobionate: A Comprehensive Technical Guide to its Chelating Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2936053/docs#sodium-lactobionate-a-comprehensive-technical-guide-to-its-chelating-properties]

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